

Application Note: Formulation of High-Temperature Greases with Pentaerythritol Complex Esters

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Compound of Interest

Compound Name: *Pentaerythrityl tetraadipate*

CAS No.: 195-07-1

Cat. No.: B609905

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Abstract

This application note details the formulation architecture and manufacturing protocol for high-temperature lubricating greases utilizing Pentaerythritol (PE) Complex Esters as the primary basestock. Unlike mineral oils or polyalphaolefins (PAOs), PE esters offer intrinsic thermal stability up to 220°C+ due to their neopentyl structure. This guide addresses the specific challenges of thickening polar ester basestocks with Lithium Complex soaps, optimizing fiber structure for mechanical stability, and validating performance via Pressure Differential Scanning Calorimetry (PDSC).

Basestock Chemistry: The Neopentyl Advantage

The selection of Pentaerythritol (PE) esters over diesters or mineral oils is driven by a fundamental mechanism: Resistance to

-Hydride Elimination.

Mechanism of Thermal Stability

In standard esters (e.g., diesters like adipates), the presence of hydrogen atoms on the

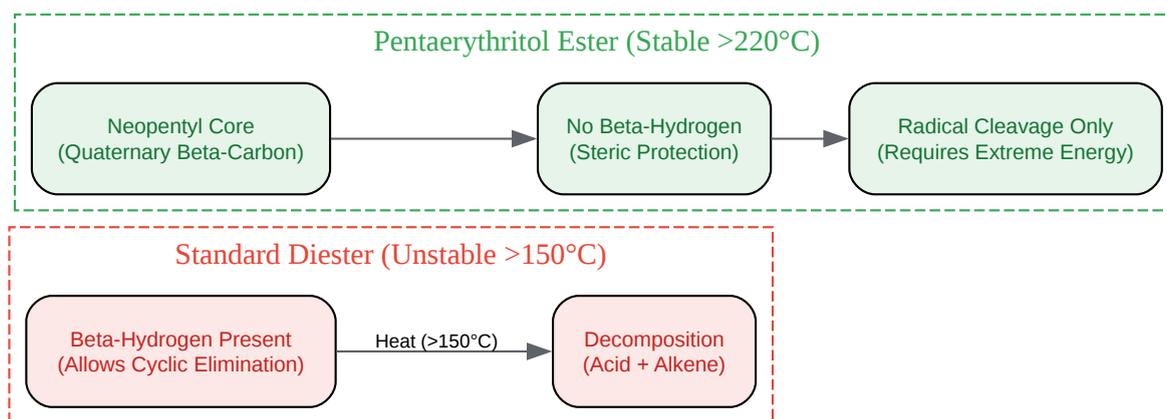
-carbon (relative to the ester oxygen) allows for a six-membered cyclic transition state (Chugaev elimination) at high temperatures. This leads to rapid decomposition into a carboxylic acid and an alkene.

PE esters possess a neopentyl structure where the

-carbon is fully substituted (quaternary), containing no hydrogen atoms. This steric blocking forces decomposition to occur via free-radical cleavage, which requires significantly higher activation energy.

Chemical Structure Visualization

The following diagram illustrates the structural difference that confers thermal stability.



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Figure 1: Comparison of thermal decomposition pathways. The absence of

-hydrogens in PE esters prevents low-energy elimination reactions.

Formulation Strategy

Formulating with esters requires adjusting the thickener ratio. Esters are polar fluids; they compete with the polar ends of the soap thickener, potentially "solubilizing" the soap fibers and reducing yield (resulting in a soft grease).

Component Selection Table

Component Category	Recommended Material	Function	Formulation Range (wt%)
Base Fluid	Pentaerythritol Complex Ester (ISO VG 100-220)	High-temp load carrier. Complex esters (PE + Diacid + Fatty Acid) offer higher film thickness than simple PE esters.	75.0 – 85.0%
Thickener	Lithium Complex (12-HSA + Azelaic Acid)	Structural matrix. Azelaic acid is preferred over sebacic for better ester compatibility.	12.0 – 18.0%
Antioxidant	Alkylated Diphenylamine (L-57 type)	Radical scavenger. Critical for inhibiting oxidation at >200°C.	1.0 – 2.0%
Structure Modifier	Lithium Borate	Increases dropping point and improves fiber integrity in polar esters.	0.5 – 1.0%
Corrosion Inhibitor	Calcium Sulfonate (Overbased)	Acid neutralization and rust prevention.	1.0 – 3.0%

Expert Insight: Do not use Zinc Dialkyldithiophosphate (ZDDP) if the application temperature exceeds 150°C, as it decomposes and promotes sludge. Use ashless dithiocarbamates or amine phosphates for Anti-Wear (AW) instead.

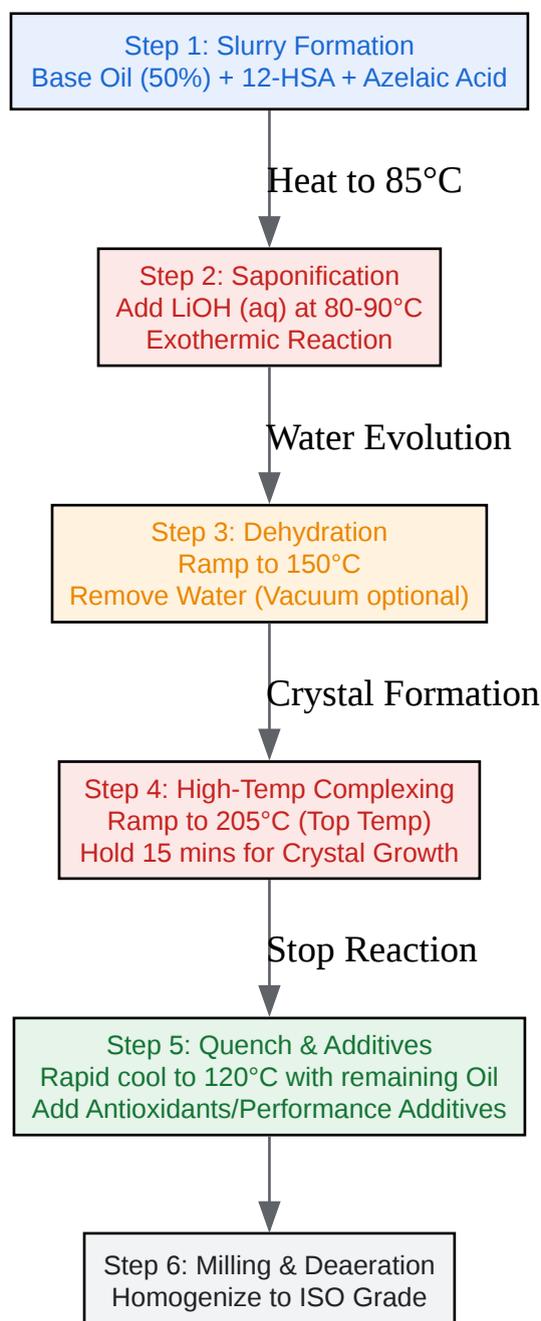
Manufacturing Protocol: In-Situ Saponification

This protocol describes the synthesis of a Lithium Complex grease in-situ within the ester basestock.

Safety: Lithium Hydroxide (LiOH) is caustic. Esters can hydrolyze if water is not removed efficiently.

Process Workflow

The manufacturing process involves a precise temperature ramp to ensure co-crystallization of the 12-hydroxystearate and the azelate.



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Figure 2: Thermal processing cycle for Lithium Complex Ester Grease.

Detailed Step-by-Step Procedure

- Charge Kettle: Add 50% of the PE Ester base oil, 12-Hydroxystearic acid (12-HSA), and Azelaic acid to the grease kettle.
- Melting: Heat to 85°C under agitation until all acids are melted and the solution is homogenous.
- Saponification:
 - Prepare a supersaturated aqueous solution of Lithium Hydroxide Monohydrate (LiOH·H₂O). Stoichiometry is critical: aim for a Total Base Number (TBN) of ~2-5 in the final grease to ensure full neutralization.
 - Slowly add LiOH solution to the kettle. Caution: Exothermic reaction.
- Dehydration:
 - Increase temperature to 110°C-120°C.
 - Maintain until foaming subsides (water removal).
 - Note: Esters are susceptible to hydrolysis; ensure rapid water removal to prevent breaking down the base oil.
- Complexing (The "Cook"):
 - Ramp temperature to 205°C.
 - Critical Control Point: Do not exceed 220°C, or the ester may begin to degrade thermally, and the soap structure may melt irreversibly.
 - Hold at 205°C for 15-20 minutes to allow the complex soap fibers to co-crystallize.
- Quenching & Finishing:

- Add the remaining 50% of the base oil (at ambient temp) to "quench" the batch down to 120°C. This thermal shock helps set the fiber structure.
- Add Antioxidants and Anti-wear additives at <120°C to prevent their thermal degradation.
- Mill (homogenize) the grease at 60°C to achieve the desired penetration (NLGI Grade 2 is typically 265-295 dmm).

Performance Characterization

To validate the "High-Temperature" claim, the following protocols must be executed.

Oxidation Induction Time (PDSC)

Method: ASTM D5483 Relevance: This is the gold standard for ester greases. It measures the time until the onset of oxidation under high pressure oxygen.[1][2][3]

- Protocol:
 - Weigh 2.0 mg of grease into an aluminum pan.
 - Pressurize cell to 500 psi (3.4 MPa) with pure Oxygen.
 - Heat isothermally at 210°C.
- Target: > 60 minutes for a high-performance PE grease. (Standard mineral greases often fail < 20 mins at this temp).

Dropping Point

Method: ASTM D2265 Relevance: Determines the temperature at which the thickener matrix releases the oil.

- Target: > 260°C (500°F).
- Troubleshooting: If the dropping point is < 260°C, the complexing ratio (Azelaic:12-HSA) is likely incorrect, or the top temperature (205°C) was not maintained long enough.

Evaporation Loss

Method: ASTM D972 or Noack Volatility Relevance: PE esters are chosen for low volatility. High evaporation leads to dry bearings.

- Protocol: 22 hours at 204°C.
- Target: < 2.0% mass loss.

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